

Application Note: Precision Dissection of Mitochondrial Entry with Dextrose-4,5-13C2

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Compound of Interest

Compound Name: Dextrose-4,5-13C2

CAS No.: 478529-31-6

Cat. No.: B1443655

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Introduction & Mechanistic Rationale

In metabolic flux analysis (MFA), the choice of tracer dictates the resolution of the biological question. While [U-13C6]-glucose is the standard for total carbon contribution, it fails to mechanistically distinguish how carbon enters the TCA cycle.

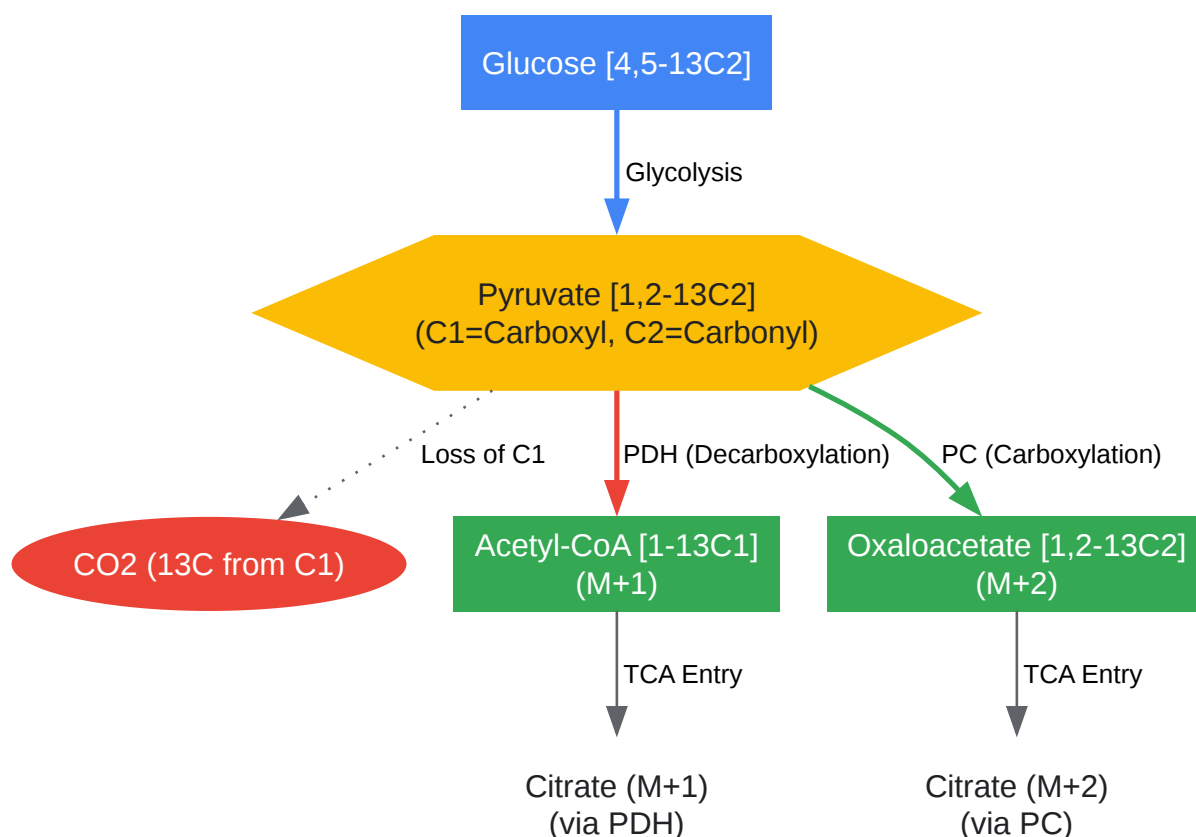
Dextrose-4,5-13C2 is the superior tool for resolving the Pyruvate Branch Point due to its specific atom mapping properties:

- Glycolytic Cleavage: Through glycolysis, Glucose-4,5-13C2 is converted into Pyruvate-1,2-13C2.
 - Glucose C4
Pyruvate C1 (Carboxyl)
 - Glucose C5
Pyruvate C2 (Carbonyl)

- The "Carboxyl Split":
 - PDH Pathway (Oxidative): The Pyruvate Dehydrogenase complex decarboxylates pyruvate, removing C1 as CO₂.
 - . Consequently, the resulting Acetyl-CoA retains only one labeled carbon (C2).
 - Result: M+1 Acetyl-CoA
 - M+1 Citrate.
 - PC Pathway (Anaplerotic): Pyruvate Carboxylase carboxylates pyruvate to Oxaloacetate (OAA), retaining both labeled carbons.
 - Result: M+2 Oxaloacetate
 - M+2 Citrate (assuming condensation with unlabeled Acetyl-CoA) or M+3 Citrate (if Acetyl-CoA is also labeled).

This mass shift (M+1 vs. M+2) allows for a direct, mass-spectrometry-based quantification of anaplerosis without complex modeling required by other tracers.

Pathway Visualization: The Fate of Carbons 4 & 5



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Figure 1: Atom mapping of **Dextrose-4,5-¹³C₂**.^[1] Note how the PDH pathway results in mass M+1 downstream, while the PC pathway retains mass M+2.

Experimental Protocol

Phase I: Reagent Preparation

Critical Standard: To ensure valid isotopic enrichment, all exogenous sources of unlabeled glucose must be eliminated.

- **Base Medium:** Use Glucose-Free DMEM or RPMI (commercially available or custom formulation).
- **Serum:** Use Dialyzed FBS (dFBS). Standard FBS contains ~1-2 g/L unlabeled glucose, which will dilute the tracer and skew results.

- Recommendation: Purchase dFBS with a cutoff of 10 kDa to remove small metabolites while retaining growth factors.
- Tracer Reconstitution:
 - Dissolve **Dextrose-4,5-13C2** (e.g., Cambridge Isotope Labs, Sigma) in sterile, glucose-free media or PBS to create a 1 M stock.
 - Filter sterilize (0.22 µm).[\[2\]](#)
 - Target Concentration: Supplement the glucose-free medium to achieve physiological (5 mM) or supraphysiological (10-25 mM) levels, matching the control condition.

Phase II: Cell Culture & Labeling Workflow

Step	Action	Technical Rationale
1. Seeding	Seed cells in standard plates (6-well or 10cm dishes).	Ensure 60-70% confluency at the start of labeling to prevent contact inhibition affecting metabolism.
2. Adaptation	Incubate overnight in standard (unlabeled) media.	Allows cells to attach and recover from trypsinization stress.
3. Wash	Aspirate media. [2] Wash 2x with warm PBS.	Removes residual unlabeled glucose from the interstitial space.
4. Pulse	Add pre-warmed [4,5-13C2] Glucose Medium.	Time t=0. The clock starts immediately upon addition.
5. Duration	Isotopic Steady State: 24–48 hours. Kinetic Flux: 0, 15, 30, 60, 120 mins.	Steady state reveals the final pathway contribution ratios. Kinetic flux measures reaction rates.

Phase III: Metabolite Extraction (Quenching)

Metabolism is fast (turnover < 1 sec). Proper quenching is vital to freeze the metabolic state.

- Rapid Quench:
 - Place culture plate on Dry Ice/Methanol slurry or ice bath immediately.
 - Aspirate media completely (save supernatant if analyzing lactate secretion).
 - Wash: Quickly wash 1x with ice-cold Ammonium Acetate (150 mM) or saline. Avoid PBS if using LC-MS, as phosphates suppress ionization.
- Extraction:
 - Add 80% Methanol / 20% Water (pre-chilled to -80°C) directly to the monolayer.
 - Volume: 1 mL per 10cm dish or 500 µL per 6-well.
 - Incubate at -80°C for 15 minutes.
- Harvest:
 - Scrape cells into the methanol solution.
 - Transfer to valid microcentrifuge tubes.
 - Centrifuge at 14,000 x g for 10 min at 4°C to pellet protein/debris.
 - Transfer supernatant to new glass vials.
 - Dry: Evaporate solvent using a SpeedVac or Nitrogen stream (no heat).
 - Store: Pellets at -80°C until analysis.

Analytical Configuration (LC-MS)[3]

For **Dextrose-4,5-13C2**, High-Resolution Mass Spectrometry (HRMS) (e.g., Q-Exactive, Orbitrap) is recommended to resolve isotopologues clearly.

- Chromatography: HILIC (Hydrophilic Interaction Liquid Chromatography) is ideal for polar metabolites (Pyruvate, Citrate, Amino Acids).
 - Column: ZIC-pHILIC or Amide columns.
 - Mobile Phase: A: 20 mM Ammonium Carbonate (pH 9.0); B: Acetonitrile.
- Target Metabolites & Mass Shifts:

Metabolite	Parent Formula	Key Isotopologue (PDH)	Key Isotopologue (PC)	Notes
Pyruvate	C	M+2	M+2	Precursor pool. Should be highly enriched.
	H			
	O			
Lactate	C	M+2	M+2	Surrogate for cytosolic pyruvate labeling.
	H			
	O			
Citrate	C	M+1	M+2	The discriminator. M+1 indicates Acetyl-CoA entry. M+2 indicates OAA entry.
	H			
	O			
Glutamate	C	M+1	M+2	Downstream of Citrate/Alpha-KG. Easier to detect than Citrate in some modes.
	H			
	NO			
Malate	C	M+1	M+2	TCA cycle intermediate.
	H			
	O			

Data Processing Formula

To calculate the Pyruvate Carboxylase (PC) / Pyruvate Dehydrogenase (PDH) Ratio:

Note: This is a simplified approximation. For rigorous flux calculation, use software like INCA or 13C-Flux2 to model the positional isotopomers, accounting for multiple turns of the TCA cycle (which will scramble the label).

Troubleshooting & Validation

Issue	Probable Cause	Solution
Low Enrichment (<50%)	Contamination with unlabeled glucose.	Ensure dFBS is used. Check if "PBS" wash contained glucose.
No M+1 Citrate detected	Low mitochondrial respiration.	Cell line may be purely glycolytic (Warburg effect). Check Lactate M+2 levels.
High M+3 Citrate	Multiple TCA turns or labeled Acetyl-CoA + labeled OAA.	Reduce labeling time to "Kinetic" phase (e.g., 4 hours) to see first-pass incorporation.

References

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